

Mastering Thermocouple Data Acquisition with the MCC-134: An Open-Source Technical Guide

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Compound of Interest

Compound Name: MCC-134
Cat. No.: B10825966

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This in-depth technical guide explores the open-source software libraries available for the Measurement Computing Corporation (MCC) 134 Thermocouple HAT for Raspberry Pi. Designed for precision temperature measurement, the **MCC-134** is a powerful tool for laboratory and research applications. This document provides a comprehensive overview of its capabilities, the supporting open-source libraries, and detailed protocols for its implementation in scientific workflows.

Core Hardware Specifications

The **MCC-134** offers a robust feature set for high-accuracy thermocouple measurements. All quantitative data regarding the device's specifications are summarized in the table below for clear comparison and reference.

Feature	Specification
Input Channels	4 isolated thermocouple inputs[1]
Analog-to-Digital Converter (ADC) Resolution	24-bit[1]
Supported Thermocouple Types	J, K, R, S, T, N, E, and B (software selectable per channel)[1][2]
Cold Junction Compensation (CJC)	Three high-resolution sensors[1][2]
Open Thermocouple Detection	Supported on all channels[1][2]
Update Interval	1 second (minimum)[1]
Raspberry Pi Compatibility	All models with a 40-pin GPIO header[3]
Stackability	Up to eight MCC DAQ HATs can be stacked on a single Raspberry Pi[4]

The MCC DAQ HAT Open-Source Library

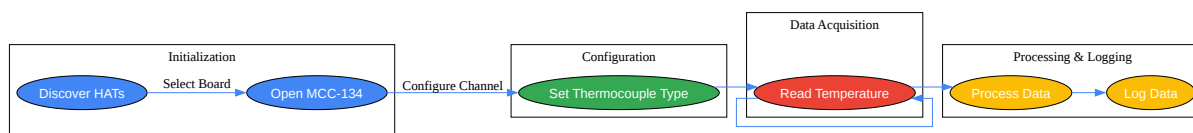
The primary software interface for the **MCC-134** is the open-source MCC DAQ HAT Library.[4] This library provides a comprehensive set of functions and classes for C/C++ and Python, enabling seamless integration into custom data acquisition and analysis pipelines. The library is readily available on GitHub, ensuring transparency and community-driven development.[4]

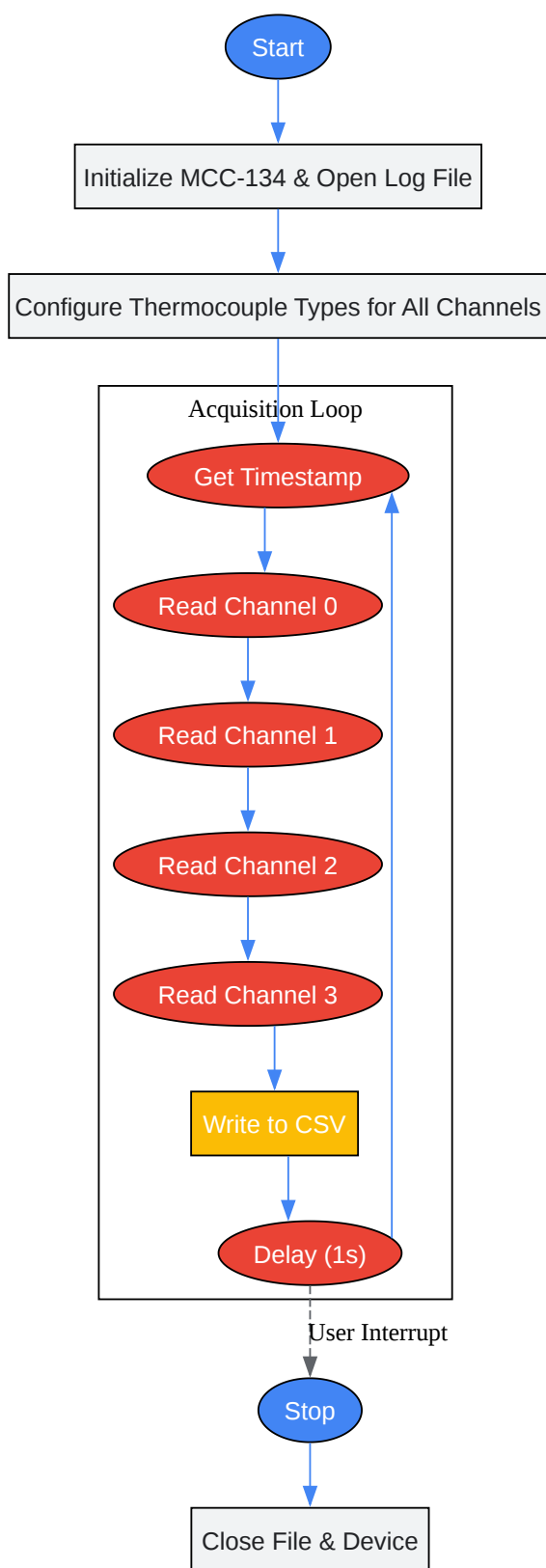
Library Architecture Overview

The MCC DAQ HAT Library is structured to provide both high-level abstractions for ease of use and low-level control for advanced applications. The core components include:

- **Global Functions/Methods:** These are used to discover and list all connected MCC DAQ HATs on the Raspberry Pi.[5][6]
- **Board-Specific Classes/Functions:** Each MCC DAQ HAT model, including the **MCC-134**, has a dedicated set of functions and classes for accessing its specific features.[5][6] This allows for tailored control over thermocouple type selection, data acquisition, and status monitoring.

The logical workflow for a typical data acquisition application using the MCC DAQ HAT Library is illustrated below.





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References

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